

# CAS number and molecular formula of Solvent Blue 12

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## Compound of Interest

Compound Name: Solvent blue 12

Cat. No.: B1668949

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## Solvent Blue 12: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Solvent Blue 12** (CAS Number: 128-83-6) is an anthraquinone-based blue dye. Anthraquinone derivatives are a significant class of compounds utilized not only as colorants but also for various medical purposes, including as antimicrobial and anti-inflammatory agents.<sup>[1]</sup> Some have been investigated as chemotherapeutic agents and fluorescent probes for cellular imaging.<sup>[2]</sup> This guide provides an in-depth overview of the chemical properties, synthesis, and potential research applications of **Solvent Blue 12**.

### Core Properties and Data

**Solvent Blue 12** is chemically known as 1-amino-2-bromo-4-(4-methylanilino)anthracene-9,10-dione.<sup>[3]</sup> Its core structure is based on anthraquinone, a tricyclic aromatic ketone. The introduction of amino and p-toluidino groups modifies the chromophore, resulting in its characteristic blue color.<sup>[4]</sup>

Property	Value	Reference
CAS Number	128-83-6	
Molecular Formula	C <sub>21</sub> H <sub>15</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	407.26 g/mol	<a href="#">[3]</a>
Boiling Point	595.2°C at 760 mmHg	<a href="#">[3]</a>
Density	1.567 g/cm <sup>3</sup>	<a href="#">[3]</a>
Appearance	Blue powder	
Purity	≥95%	<a href="#">[3]</a>

## Synthesis Protocol

The primary manufacturing method for **Solvent Blue 12** is the condensation reaction between 1-Amino-2,4-dibromoanthracene-9,10-dione and p-Methylaniline (p-toluidine). This reaction is a type of nucleophilic aromatic substitution, likely proceeding via a mechanism similar to the Ullmann condensation.

## Experimental Protocol: Synthesis of Solvent Blue 12

### Materials:

- 1-Amino-2,4-dibromoanthracene-9,10-dione
- p-Toluidine
- A high-boiling point solvent (e.g., nitrobenzene or dimethylformamide)
- A copper-based catalyst (e.g., copper(I) iodide or copper powder)
- An acid scavenger (e.g., potassium carbonate or sodium acetate)
- Inert gas (e.g., Nitrogen or Argon)

### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-Amino-2,4-dibromoanthracene-9,10-dione (1 equivalent), p-toluidine (1.1-1.5 equivalents), the copper catalyst (catalytic amount), and the acid scavenger (1.5-2 equivalents).
- Add the high-boiling point solvent to the flask to create a slurry.
- Purge the reaction vessel with an inert gas for 15-20 minutes to remove oxygen.
- Heat the reaction mixture to a temperature of 150-200°C with vigorous stirring under an inert atmosphere.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, cool the reaction mixture to room temperature.
- Precipitate the crude product by pouring the reaction mixture into a non-solvent such as ethanol or methanol.
- Filter the precipitate and wash with the non-solvent to remove unreacted p-toluidine and other impurities.
- Further purify the crude product by recrystallization from a suitable solvent (e.g., chlorobenzene or a mixture of solvents) to obtain pure **Solvent Blue 12**.
- Dry the final product under vacuum.

## Potential Research Applications in Drug Development

Anthraquinone derivatives are of significant interest in biomedical research and drug development. Their planar structure allows them to intercalate into DNA, a mechanism exploited in some anticancer drugs.<sup>[1][6]</sup> Furthermore, the fluorescent properties of some anthraquinones make them valuable as probes in cellular and molecular biology.<sup>[2]</sup>

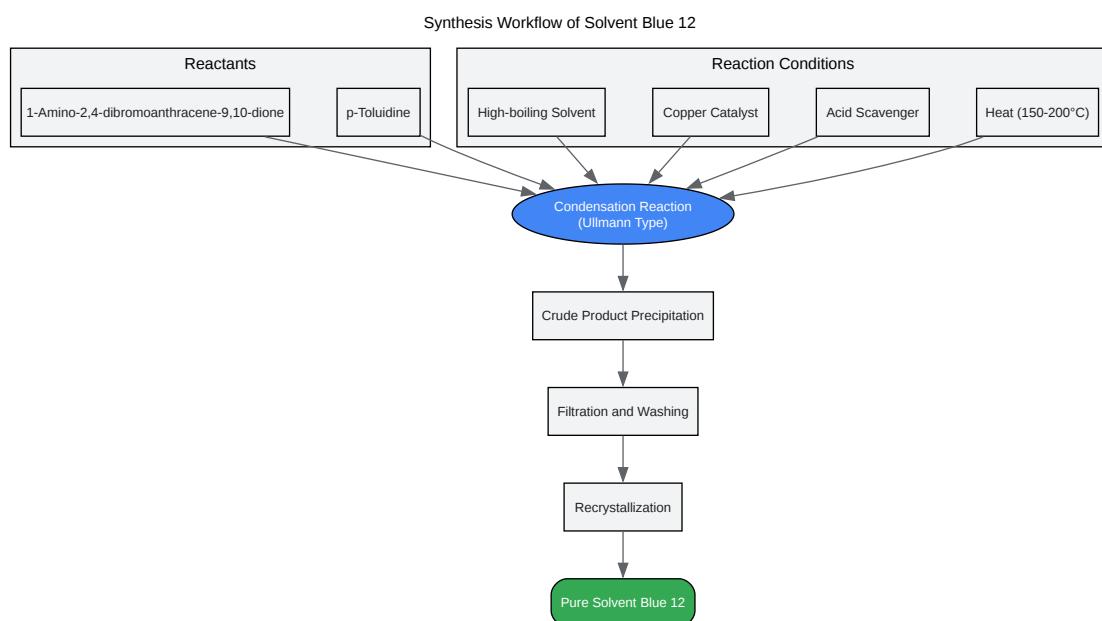
While specific studies on the biomedical applications of **Solvent Blue 12** are not widely documented, its structural similarity to other biologically active anthraquinones suggests

potential avenues for investigation:

- DNA Intercalating Agent: Like other planar aromatic molecules, **Solvent Blue 12** could potentially insert itself between the base pairs of DNA, leading to conformational changes that can inhibit replication and transcription. This property is a hallmark of many cytotoxic agents used in chemotherapy.
- Fluorescent Cellular Imaging: Anthraquinone-based dyes, such as DRAQ5, are used for nuclear staining in living cells.<sup>[7]</sup> The extended conjugation and presence of electron-donating groups in **Solvent Blue 12** suggest it may possess fluorescent properties that could be explored for imaging applications.

## Visualizations

## Synthesis Workflow

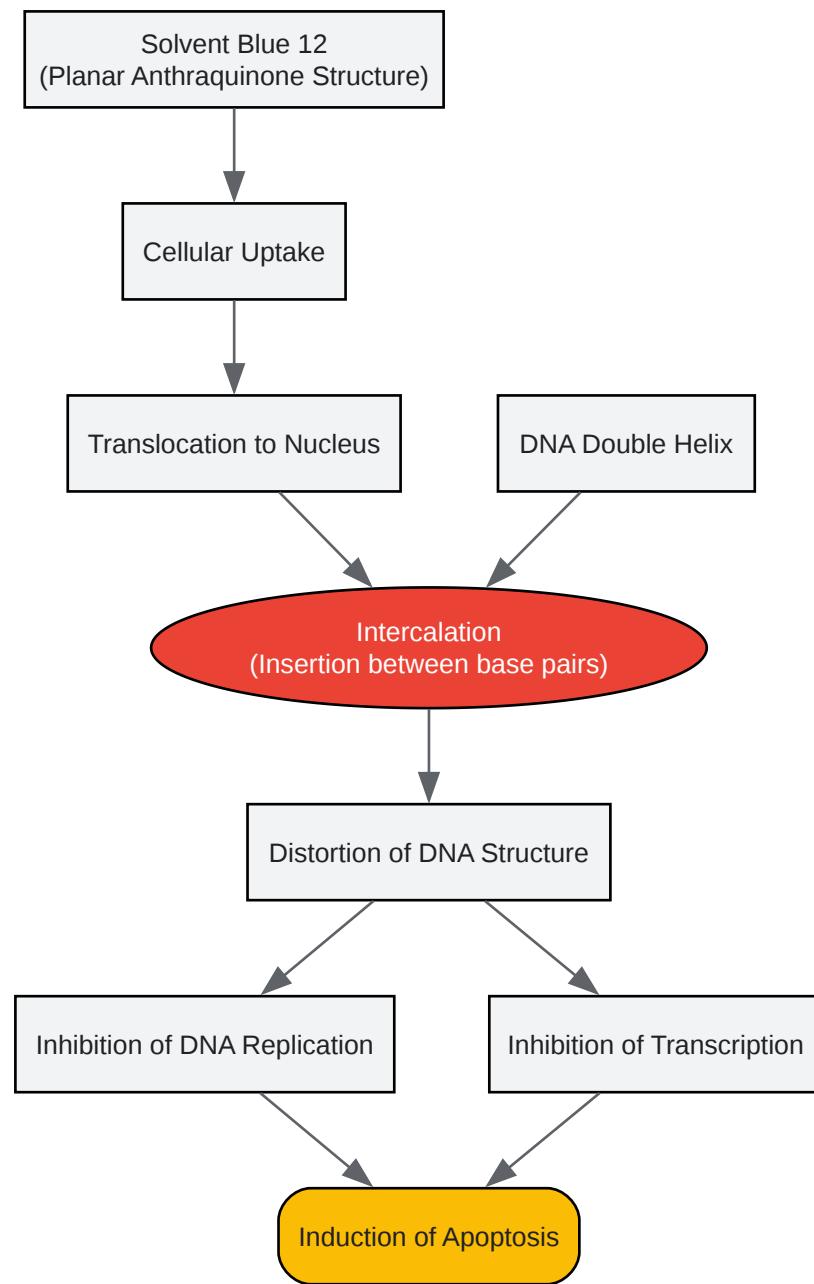


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Caption: A flowchart illustrating the key steps in the synthesis of **Solvent Blue 12**.

## Proposed Mechanism of Action as a DNA Intercalator

## Proposed Mechanism: Solvent Blue 12 as a DNA Intercalator

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